

# A Comprehensive Technical Guide to the Physicochemical Properties of 2-Methoxybutane

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## Compound of Interest

Compound Name: *Sec-butyl methyl ether*

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## Introduction

2-Methoxybutane, also known as methyl sec-butyl ether, is an organic compound with the chemical formula  $C_5H_{12}O$ .<sup>[1]</sup> It belongs to the ether class of organic compounds and is utilized as a solvent in various industrial and laboratory settings, including in the chemical and pharmaceutical industries for reactions and formulations.<sup>[1]</sup> Its utility is derived from its specific physicochemical properties which dictate its behavior in different environments and applications. This technical guide provides an in-depth overview of the core physicochemical properties of 2-methoxybutane, complete with quantitative data, detailed experimental protocols for their determination, and a visualization of a general experimental workflow.

## Core Physicochemical Properties

The key physicochemical properties of 2-methoxybutane are summarized in the tables below. These properties are crucial for its handling, application, and for predicting its behavior in various chemical and physical processes.

## General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O	[1]
Molecular Weight	88.15 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Odor	Distinct smell	[1]
CAS Number	6795-87-5	[1][3][4]

## Thermodynamic Properties

Property	Value	Source(s)
Boiling Point	56.5 °C at 760 mmHg	[1]
59.05 °C	[3]	
59 °C	[4]	
60-61 °C	[5]	
63 °C	[1]	
65 °C	[6]	
75 °C		
Melting Point	-100 °C	[3][4][5][6]
-117.26 °C (estimate)		
Flash Point	-22 °F (-30 °C)	[1]
Vapor Pressure	239 mmHg at 25°C	[1]

## Physical and Chemical Properties

Property	Value	Source(s)
Density	0.737 g/cm <sup>3</sup> at 25 °C	[3]
0.740 g/mL	[4]	
0.742 g/mL at 25 °C		
0.748 g/cm <sup>3</sup>	[1]	
0.7621 g/cm <sup>3</sup> at 0 °C	[6]	
Solubility in Water	Insoluble	[1]
Miscible with water, alcohol, ether and acetone	[6]	
Refractive Index	1.372 (n <sub>20/D</sub> )	[4][6]
1.374	[1]	
LogP (Octanol/Water Partition Coefficient)	1.18	[4]

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of a liquid organic compound like 2-methoxybutane are provided below. These are generalized protocols and may be adapted based on specific laboratory conditions and equipment.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7][8] A common and effective method for determining the boiling point of a small liquid sample is the capillary method.[8]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., MelTemp)[9][10]
- Thermometer

- Small test tube or vial
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)[7]
- Mineral oil or other suitable heating bath liquid

#### Procedure:

- A few milliliters of the liquid sample (2-methoxybutane) are placed into the small test tube.[7]
- A capillary tube, with its open end facing down, is placed inside the test tube containing the sample.[10]
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[10]
- The entire assembly is immersed in a heating bath (e.g., a Thiele tube filled with mineral oil). [10]
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point, the liquid will start to vaporize more rapidly, and a continuous and vigorous stream of bubbles will emerge from the capillary tube.[10]
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the pressure inside the tube drops upon cooling.[8]

## Determination of Density

Density is the mass of a substance per unit volume.[11] For a liquid like 2-methoxybutane, density can be determined using a pycnometer or, more simply, by measuring its mass and volume.

**Apparatus:**

- Analytical balance
- Graduated cylinder or volumetric flask[11][12]
- Thermometer

**Procedure:**

- An empty, clean, and dry graduated cylinder is weighed on an analytical balance.[13]
- A known volume of 2-methoxybutane is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.[11][13]
- The graduated cylinder containing the liquid is reweighed.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the total mass.[13]
- The density is then calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ . [11]
- The temperature of the liquid should be recorded as density is temperature-dependent.[13]

## Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[14] The "shake-flask" method is a common technique to determine the solubility of a substance.[15]

**Apparatus:**

- Test tubes with stoppers
- Graduated cylinder
- Analytical balance
- Spatula

- Vortex mixer or shaker
- Thermometer

Procedure:

- A measured volume of the solvent (e.g., distilled water) is placed into a test tube.[\[14\]](#)
- The temperature of the solvent is measured and recorded.[\[14\]](#)
- A small, pre-weighed amount of 2-methoxybutane is added to the test tube.[\[14\]](#)
- The test tube is stoppered and shaken vigorously to facilitate dissolution.[\[14\]](#)
- This process is repeated, adding small increments of the solute until a saturated solution is formed, indicated by the presence of undissolved solute that does not disappear upon further shaking.[\[14\]](#)
- The total mass of the solute added is determined. The solubility is then expressed as the mass of solute per volume or mass of solvent.

## Determination of Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature in a closed system.[\[16\]](#) A static method can be used for its determination.[\[17\]](#)

Apparatus:

- Vacuum-tight flask
- Pressure transducer or manometer
- Temperature-controlled bath
- Vacuum pump

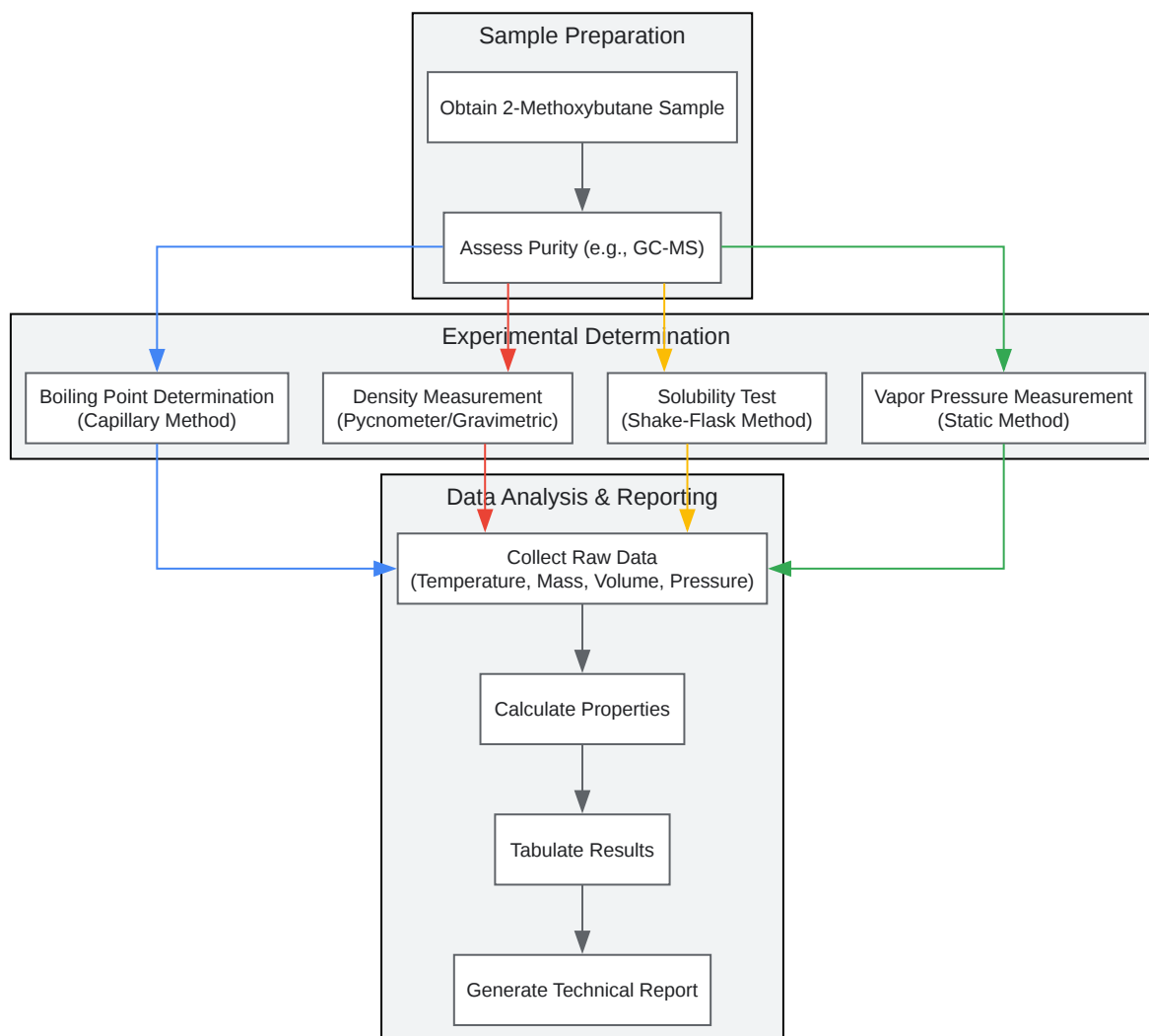
Procedure:

- A small amount of the liquid sample (2-methoxybutane) is placed in the flask.
- The flask is connected to the vacuum pump and pressure measurement system.
- The sample is typically frozen, and the system is evacuated to remove any dissolved gases. The flask is then sealed.
- The flask is placed in a temperature-controlled bath and allowed to reach thermal equilibrium.
- The pressure inside the flask, which is the vapor pressure of the substance at that temperature, is measured using the pressure transducer.[\[16\]](#)[\[18\]](#)
- This process is repeated at different temperatures to obtain a vapor pressure curve.[\[16\]](#)

## Visualizations

### General Experimental Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physicochemical properties of a liquid sample like 2-methoxybutane.



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